

An In-depth Technical Guide to the Thermophysical Properties of Americium-243 Oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Americium-243

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This technical guide provides a comprehensive overview of the core thermophysical properties of **Americium-243** oxide (Am_2O_3). Due to the challenges associated with handling highly radioactive materials, experimental data specifically for the isotope **Americium-243** is limited. Therefore, this document synthesizes available data for americium oxides, including those with other isotopes like Americium-241, and mixed actinide oxides containing americium. The underlying thermophysical properties are not expected to differ significantly between isotopes.

Quantitative Thermophysical Data

The following tables summarize the key thermophysical properties of americium oxide.

| Property | Value | Crystal Form | Notes |
|--|-------------------------|--------------|---|
| Molar Mass | 534 g/mol | - | For Am_2O_3 |
| Density | 11.77 g/cm ³ | - | |
| Melting Point | 2205 °C (2478 K) | - | [1] [2] |
| Enthalpy of Formation (at 298.15 K) | -1690.4 ± 7.9 kJ/mol | Hexagonal | Determined by solution microcalorimetry [3] . |

Table 1: Key Thermophysical Properties of Americium(III) Oxide

| Crystal System | Color | Notes |
|----------------|-----------|---|
| Hexagonal | Tan | The cubic form converts to the hexagonal form upon heating to 800°C[1]. |
| Cubic | Red-brown | This form is non-stoichiometric with variable oxygen composition and darkens with increasing oxygen content[1]. |

Table 2: Crystal Forms of Americium(III) Oxide

Experimental Protocols

The measurement of thermophysical properties of highly radioactive materials like **Americium-243** oxide requires specialized techniques to handle the samples safely and obtain accurate data at extreme temperatures.

Synthesis of Americium-243 Oxide

Americium(III) oxide can be synthesized by heating americium dioxide (AmO_2) in a hydrogen atmosphere at 600°C[1]. Another method involves the calcination of americium oxalate precipitate at 800°C. For mixed uranium-ameridium oxides, co-precipitation followed by calcination is a common route[2].

Melting Point Determination

For refractory materials like Am_2O_3 , traditional melting point determination methods are challenging due to high temperatures and potential sample-container reactions[3]. Containerless techniques, such as aerodynamic levitation, are employed where the sample is heated while suspended in a gas stream, and its temperature is monitored using a pyrometer[3]. The melting point is determined by observing the thermal arrest plateau in the cooling curve of the molten sample.

Heat Capacity Measurement

Calorimetry is the primary method for measuring heat capacity. For radioactive materials, specialized calorimeters designed for use in hot cells are necessary[4]. Differential Scanning Calorimetry (DSC) can be used to measure the heat capacity of small, irradiated samples[4]. This technique involves heating a sample and a reference material at a controlled rate and measuring the difference in heat flow required to maintain both at the same temperature.

Thermal Conductivity Measurement

Several methods are available for measuring the thermal conductivity of materials, including the guarded hot plate method, the transient plane source (TPS) method, and the laser flash method[5]. The laser flash method is particularly suitable for small, solid samples of nuclear materials[6]. In this technique, the front face of a small disc-shaped sample is subjected to a short laser pulse, and the temperature rise on the rear face is measured over time. The thermal diffusivity can be calculated from this temperature profile, and with known heat capacity and density, the thermal conductivity can be determined[7].

Thermal Expansion Measurement

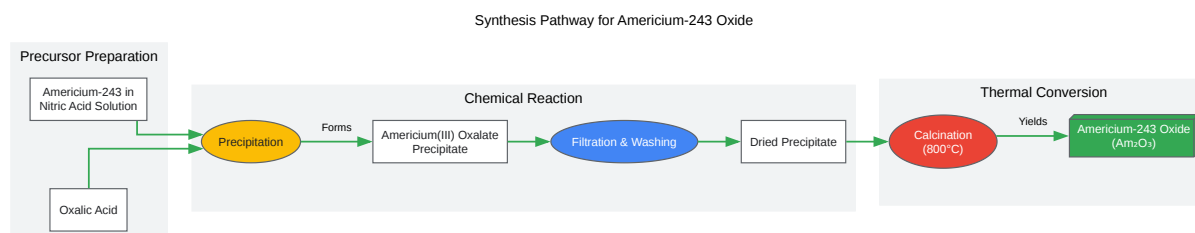
High-temperature X-ray diffraction (HT-XRD) is a powerful technique for studying the thermal expansion and phase transitions of materials like americium oxide[8]. By measuring the change in the lattice parameters of the crystal structure as a function of temperature, the coefficient of thermal expansion can be accurately determined.

Crystal Structure Analysis

The crystal structure of americium oxide is determined using X-ray diffraction (XRD) on powdered or single-crystal samples[9]. For radioactive materials, these measurements are typically performed in shielded enclosures. Advanced techniques like Resonant Inelastic X-ray Scattering (RIXS) can provide detailed information about the electronic structure and bonding in actinide compounds[10].

Visualizations

Synthesis of Americium-243 Oxide

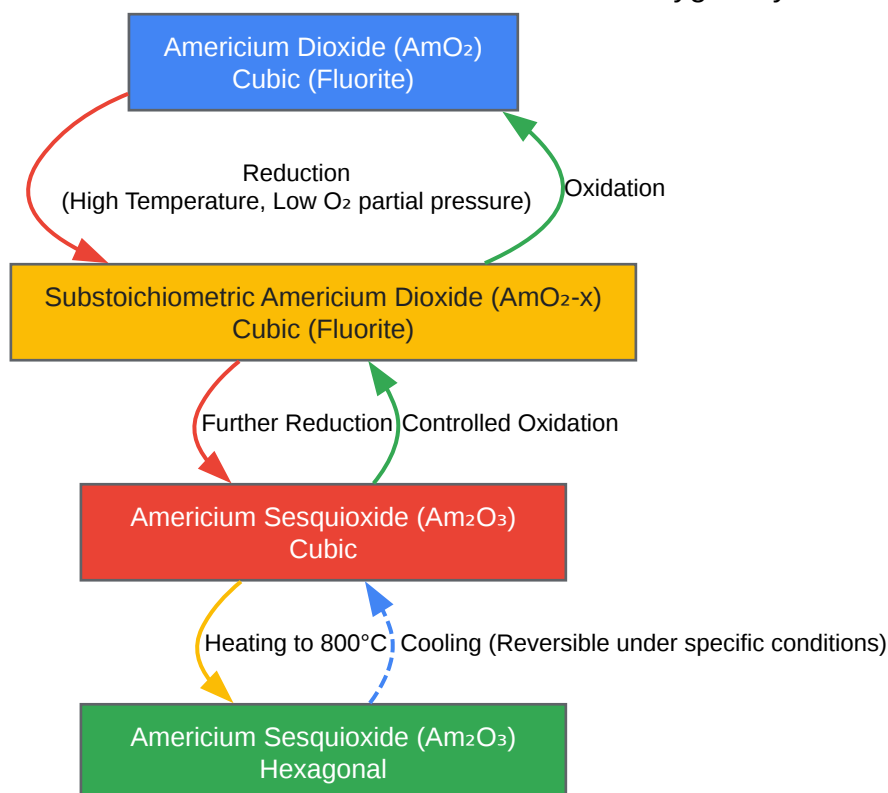


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Caption: A flowchart illustrating the synthesis of **Americium-243** oxide via the oxalate precipitation and subsequent calcination method.

Phase Transformation of Americium Oxide

Phase Transformations in the Americium-Oxygen System



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermophysical Properties of Americium-243 Oxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218457#thermophysical-properties-of-ameridium-243-oxide>]

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